

Application Note: Analysis of Diallylate using Gas Chromatography-Mass Spectrometry

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Compound of Interest

Compound Name: *Diallylate*

Cat. No.: *B7821780*

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed protocol for the analysis of the herbicide **Diallylate** in environmental samples using Gas Chromatography-Mass Spectrometry (GC-MS).

Introduction

Diallylate is a pre-emergence thiocarbamate herbicide used to control wild oats and other weeds in a variety of crops.[1] Due to its potential environmental impact and toxicity, sensitive and specific analytical methods are required for its monitoring in various matrices such as soil and water. Gas chromatography coupled with mass spectrometry (GC-MS) offers a robust and reliable technique for the identification and quantification of **Diallylate**. [2] This application note outlines a comprehensive protocol for **Diallylate** analysis, including sample preparation, GC-MS parameters, and data analysis.

Principle

This method involves the extraction of **Diallylate** from the sample matrix, followed by cleanup to remove interfering substances. The purified extract is then injected into a gas chromatograph, where **Diallylate** is separated from other components based on its volatility and interaction with the stationary phase. The separated compound then enters a mass spectrometer, where it is ionized and fragmented. The resulting mass spectrum, which provides a unique fragmentation pattern, is used for identification and quantification.

Experimental Protocols

Sample Preparation

The choice of sample preparation technique depends on the sample matrix. Below are protocols for soil and water samples.

3.1.1. Soil Sample Preparation

This protocol is adapted from established methods for herbicide extraction from sediment.^[1]

- **Sample Collection and Storage:** Collect soil samples in clean glass containers and store at 4°C prior to analysis to minimize degradation.
- **Extraction:**
 - Weigh 50 g of a homogenized soil sample into a beaker.
 - Add 100 mL of acetone and extract using an ultrasonic bath for 15 minutes.
 - Allow the soil to settle and decant the acetone extract.
 - Repeat the extraction two more times with fresh portions of acetone.
 - Combine the three acetone extracts.
- **Liquid-Liquid Partitioning:**
 - Concentrate the combined acetone extract to approximately 50 mL using a rotary evaporator.
 - Transfer the concentrated extract to a separatory funnel.
 - Add 50 mL of 2% potassium bicarbonate (KHCO_3) solution and 60 mL of dichloromethane (CH_2Cl_2).
 - Shake vigorously for 2 minutes, periodically venting the pressure.
 - Allow the layers to separate and collect the lower dichloromethane layer.

- Repeat the partitioning of the aqueous layer twice more with 60 mL portions of dichloromethane.
- Combine the three dichloromethane extracts.
- Drying and Concentration:
 - Dry the combined dichloromethane extract by passing it through a column of anhydrous sodium sulfate.
 - Concentrate the dried extract to approximately 1-2 mL using a gentle stream of nitrogen.
- Cleanup (Florisil Column Chromatography):
 - Prepare a chromatography column with 10 g of 10% deactivated Florisil.
 - Pre-wet the column with 50 mL of hexane.
 - Load the concentrated extract onto the column.
 - Elute the column with a suitable solvent mixture (e.g., a mixture of hexane and ethyl acetate) to separate **Diallate** from interferences. The exact solvent composition may need to be optimized.
 - Collect the eluate containing **Diallate** and concentrate it to a final volume of 1 mL for GC-MS analysis.

3.1.2. Water Sample Preparation

This protocol utilizes liquid-liquid extraction, a common technique for extracting organic compounds from aqueous matrices.

- Sample Collection and Storage: Collect water samples in amber glass bottles and store at 4°C.
- Extraction:
 - Measure 1 L of the water sample into a 2 L separatory funnel.

- Add 60 mL of dichloromethane to the separatory funnel.
- Shake vigorously for 2 minutes, venting frequently.
- Allow the layers to separate and drain the lower dichloromethane layer into a flask.
- Repeat the extraction twice more with fresh 60 mL portions of dichloromethane.
- Combine the three extracts.
- Drying and Concentration:
 - Dry the combined extract by passing it through anhydrous sodium sulfate.
 - Concentrate the extract to a final volume of 1 mL under a gentle stream of nitrogen.

GC-MS Instrumentation and Parameters

The following parameters can be used as a starting point and should be optimized for the specific instrument and column used.

Parameter	Value
Gas Chromatograph	Agilent 8890 GC or equivalent
Mass Spectrometer	Agilent 5977B MSD or equivalent
GC Column	HP-5ms (30 m x 0.25 mm, 0.25 μ m) or equivalent
Carrier Gas	Helium, constant flow at 1.2 mL/min
Injection Volume	1 μ L
Inlet Mode	Splitless
Inlet Temperature	250°C
Oven Temperature Program	Initial: 60°C, hold for 1 min
Ramp 1: 25°C/min to 150°C	
Ramp 2: 10°C/min to 280°C, hold for 5 min	
MSD Transfer Line Temp.	280°C
Ion Source Temperature	230°C (EI)
Quadrupole Temperature	150°C
Ionization Energy	70 eV
Acquisition Mode	Full Scan (m/z 40-450) and/or Selected Ion Monitoring (SIM)
SIM Ions for Diallate	m/z 86, 43, 136, 234 (Quantifier ion in bold)

Data Presentation

Quantitative data for **Diallate** analysis from various sources are summarized below. Note that these values can vary depending on the specific method and matrix.

Parameter	Value	Matrix	Reference
Retention Time	~10-12 min (typical on a 30m 5% phenyl column)	-	General Knowledge
Kovats Retention Index	1702 (Standard non-polar)	-	[3]
2266 (Standard polar)	-	[3]	
Limit of Detection (LOD)	1 ng/g (1 ppb)	Sediment	[1]
Limit of Quantification (LOQ)	Typically 3-5 times the LOD	-	General Knowledge
Recovery	>80%	Sediment	[1]
77-96%	Various plant materials	[3]	
Characteristic Mass Ions (m/z)	43 (100%), 86 (60%), 44 (39%), 42 (34%)	-	PubChem

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the GC-MS analysis of **Diallate** in soil samples.



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Caption: Workflow for **Diallate** analysis by GC-MS.

Conclusion

This application note provides a comprehensive and detailed protocol for the analysis of **Diallate** in environmental samples using GC-MS. The described sample preparation and instrument parameters offer a solid foundation for researchers and scientists to develop and validate their own methods for the routine monitoring of this herbicide. Adherence to good laboratory practices and proper method validation are crucial for obtaining accurate and reliable results.

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